

4-Bromostilbene CAS number and safety data sheet

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Compound of Interest

Compound Name: 4-Bromostilbene

Cat. No.: B083335

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An In-depth Technical Guide to 4-Bromostilbene

This technical guide provides comprehensive information on **4-Bromostilbene**, including its chemical identity, physicochemical properties, detailed safety and handling protocols, and a representative experimental synthesis procedure. This document is intended for researchers, scientists, and professionals in the field of drug development and chemical synthesis.

Compound Identification

CAS Number: 4714-24-3[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)

Synonyms: 1-Bromo-4-(2-phenylethenyl)benzene, 1-Bromo-4-styrylbenzene, (E)-**4-bromostilbene**, **trans-4-Bromostilbene**[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[6\]](#)

Chemical Structure:

- Molecular Formula: C₁₄H₁₁Br[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)
- InChI Key: ZZMMKLVIBZWGPK-VOTSOKGWSA-N[\[2\]](#)[\[4\]](#)
- Canonical SMILES: C1=CC=C(C=C1)C=CC2=CC=C(C=C2)Br[\[2\]](#)

Physicochemical Properties

The key physical and chemical properties of **4-Bromostilbene** are summarized in the table below. Data has been aggregated from multiple sources for accuracy.

Property	Value	Source(s)
Molecular Weight	259.14 g/mol	[2][3][4][6][7]
Appearance	White crystal or powdery solid	[1][7]
Melting Point	138-141 °C	[2]
Boiling Point	139-140 °C (at 12 Torr)	[1][7]
Density	~1.4 g/cm ³	[1][3]
Flash Point	159.1 °C	[1][3][7]
Solubility	Insoluble in water. Soluble in organic solvents such as ethanol and dimethylformamide.	[1][7]
Storage Temperature	2-8°C	[1][7]

Safety and Hazard Information

4-Bromostilbene is a chemical that requires careful handling. The following tables outline its hazard classifications and recommended safety procedures based on the Globally Harmonized System (GHS) and information from safety data sheets.

GHS Hazard Classification

Pictogram(s)	Signal Word	Hazard Class	Hazard Statement(s)
   	Warning[2][6]	Acute Toxicity, Oral (Category 4)[2][6] Skin Corrosion/Irritation (Category 2)[5] Serious Eye Damage/Eye Irritation (Category 2)[5] Specific Target Organ Toxicity - Single Exposure (Category 3), Respiratory Tract Irritation[5][8] Hazardous to the Aquatic Environment, Long-Term Hazard (Category 2)[2][6]	H302: Harmful if swallowed.[2][6] H315: Causes skin irritation.[5] H319: Causes serious eye irritation.[5] H335: May cause respiratory irritation.[5][8] H411: Toxic to aquatic life with long lasting effects.[2][6]
 			

Precautionary, Handling, and First-Aid Measures

Category	Measure	Source(s)
Prevention	<p>P261: Avoid breathing dust.</p> <p>P264: Wash skin thoroughly after handling.</p> <p>P270: Do not eat, drink or smoke when using this product.</p> <p>P273: Avoid release to the environment.</p> <p>P280: Wear protective gloves, eye protection, and face protection.</p>	[5]
Handling	<p>Use in a well-ventilated area.</p> <p>Avoid all personal contact, including inhalation. Prevent concentration in hollows and sumps.</p>	[5]
Storage	<p>Store in a well-ventilated place. Keep container tightly closed. Recommended storage class is 11 - Combustible Solids.</p>	[2][9]
First-Aid (Eyes)	<p>Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.</p> <p>Get medical attention.</p>	[8]
First-Aid (Skin)	<p>Wash off immediately with plenty of water for at least 15 minutes. If skin irritation persists, call a physician.</p>	[8]
First-Aid (Inhalation)	<p>Remove person to fresh air and keep comfortable for breathing. If not breathing, give artificial respiration.</p>	[8][9]

First-Aid (Ingestion)	Call a POISON CENTER or doctor if you feel unwell. Rinse mouth.
Spills	Use dry clean up procedures and avoid generating dust. Collect material in a clean, dry, sealable, labeled container for disposal. Prevent spillage from entering drains or water courses. [5]

Experimental Protocols

A common and reliable method for the synthesis of stilbene derivatives is the Wittig reaction. The following protocol describes a representative synthesis of **(E)-4-Bromostilbene** from 4-bromobenzaldehyde and benzyltriphenylphosphonium chloride.

Objective: To synthesize **(E)-4-Bromostilbene** via the Wittig reaction.

Materials:

- Benzyltriphenylphosphonium chloride
- Sodium hydride (NaH) or other suitable strong base (e.g., n-BuLi, KHMDS)
- Anhydrous Tetrahydrofuran (THF)
- 4-Bromobenzaldehyde
- Hexane
- Ethyl Acetate
- Anhydrous Magnesium Sulfate ($MgSO_4$)
- Silica Gel for column chromatography

Procedure:**• Ylide Generation:**

- In a flame-dried, two-neck round-bottom flask under an inert atmosphere (e.g., Nitrogen or Argon), suspend benzyltriphenylphosphonium chloride (1.1 equivalents) in anhydrous THF.
- Cool the suspension to 0 °C using an ice bath.
- Slowly add a strong base such as sodium hydride (1.1 equivalents) portion-wise to the stirred suspension.
- Allow the mixture to stir at 0 °C for 15 minutes, then warm to room temperature and stir for an additional 1 hour. The formation of the ylide is typically indicated by a color change to deep orange or red.

• Wittig Reaction:

- Dissolve 4-bromobenzaldehyde (1.0 equivalent) in a minimal amount of anhydrous THF.
- Add the aldehyde solution dropwise to the stirred ylide solution at room temperature.
- Let the reaction mixture stir at room temperature for 4-6 hours, or until TLC analysis indicates the consumption of the starting aldehyde.

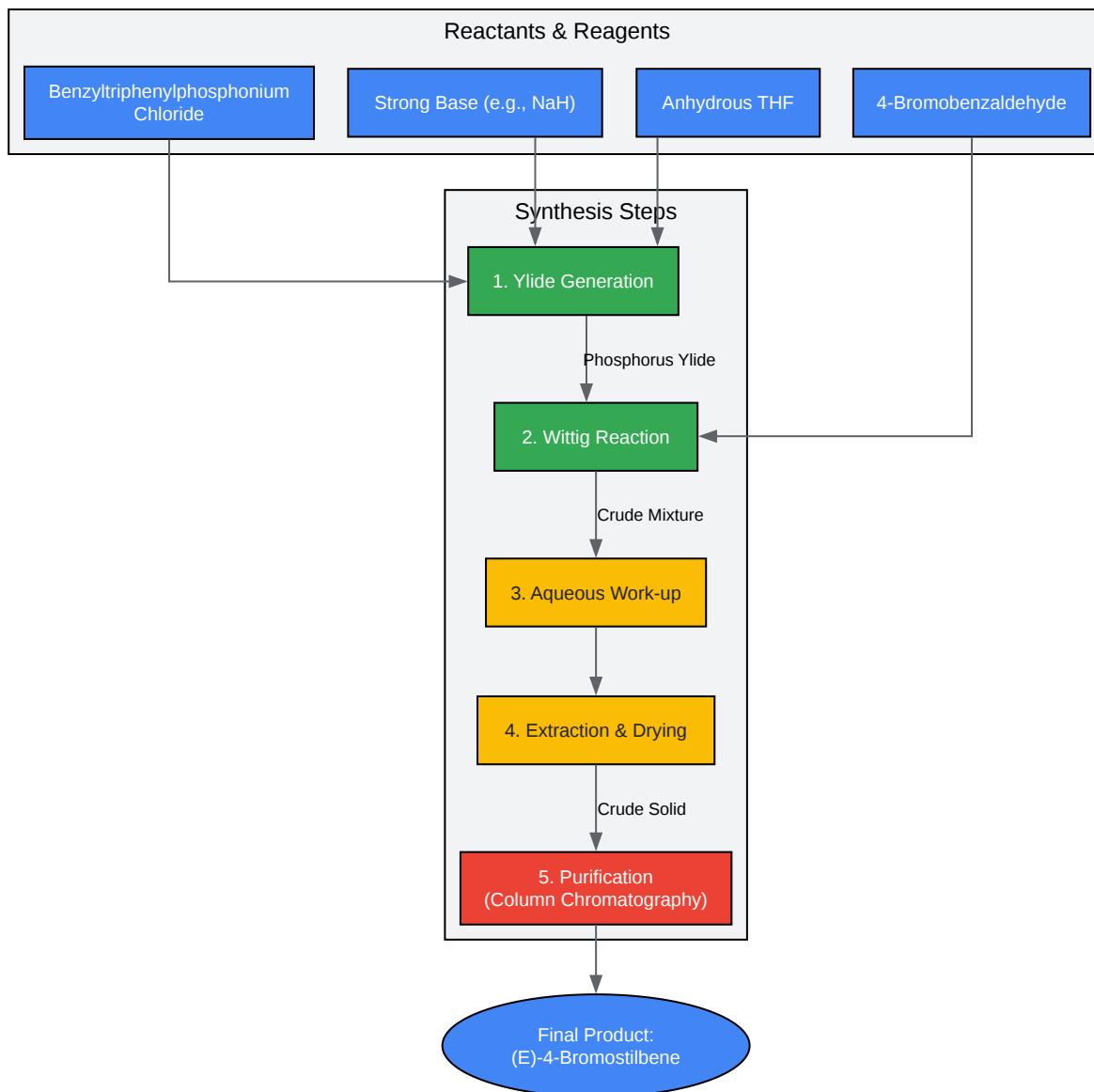
• Work-up and Extraction:

- Quench the reaction by carefully adding saturated aqueous ammonium chloride (NH₄Cl) solution.
- Transfer the mixture to a separatory funnel and extract with ethyl acetate (3 x 50 mL).
- Combine the organic layers and wash with brine (1 x 50 mL).
- Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate the solvent under reduced pressure to yield the crude product.

- Purification:
 - The crude product will be a mixture of (E) and (Z) isomers and triphenylphosphine oxide.
 - Purify the crude solid by column chromatography on silica gel, typically using a hexane/ethyl acetate gradient, to isolate the desired (E)-**4-Bromostilbene** isomer.[10]
 - The final product can be further purified by recrystallization from a suitable solvent system (e.g., ethanol or hexane) to yield a white crystalline solid.

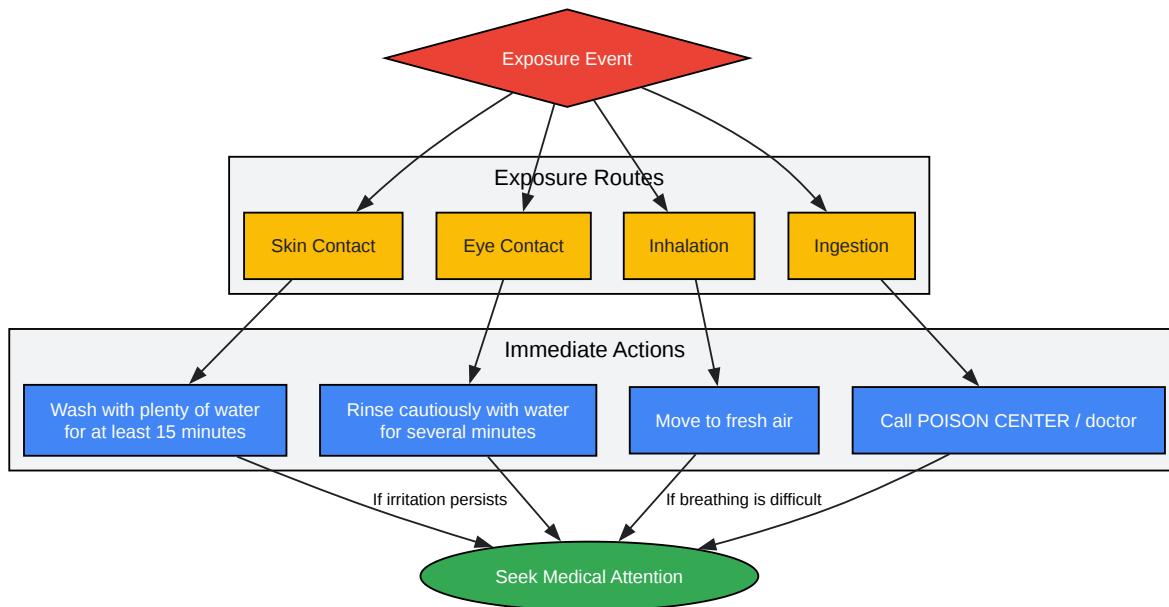
Visualized Workflows and Protocols

The following diagrams illustrate the key experimental workflow and a logical safety protocol using the Graphviz DOT language, adhering to the specified design constraints.



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Caption: Synthesis workflow for **(E)-4-Bromostilbene** via the Wittig reaction.

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Caption: Emergency response protocol for **4-Bromostilbene** exposure.

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